

Application Note & Protocol: Quantitative Analysis of ChemR23 mRNA Expression using qRT-PCR

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Compound of Interest

Compound Name: ChemR23-IN-3

Cat. No.: B10827955

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Audience: Researchers, scientists, and drug development professionals.

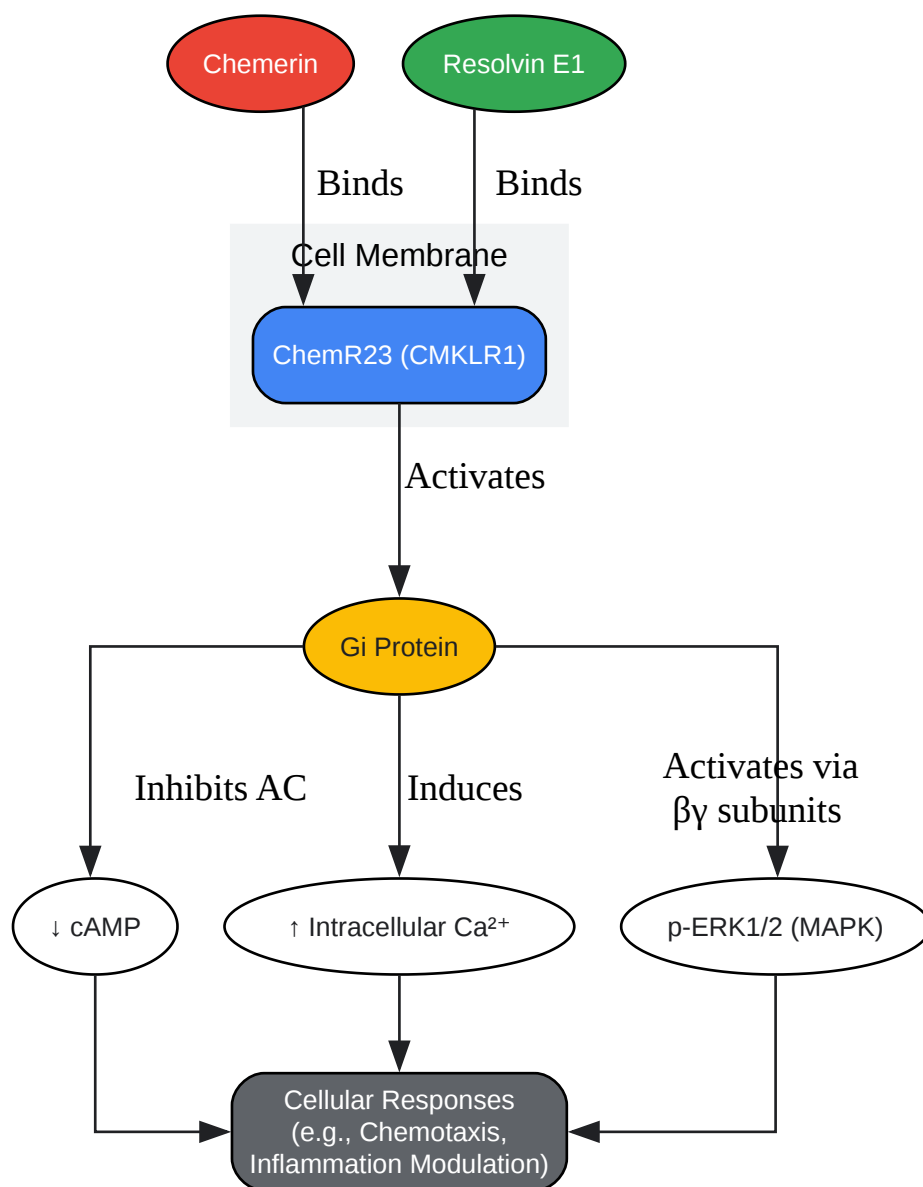
Introduction ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor (GPCR) that plays a significant role in regulating inflammation, immune cell migration, and adipogenesis.[1] It is activated by two primary ligands: the protein chemerin and the lipid mediator resolvin E1 (RvE1).[1][2] Chemerin typically acts as a chemoattractant for immune cells like macrophages and dendritic cells, while RvE1 is involved in the resolution of inflammation.[1][3] Given its dual role in both initiating and resolving inflammatory responses, the chemerin/ChemR23 signaling pathway is an attractive target for therapeutic development in chronic inflammatory diseases, metabolic disorders, and cancer.[2][4]

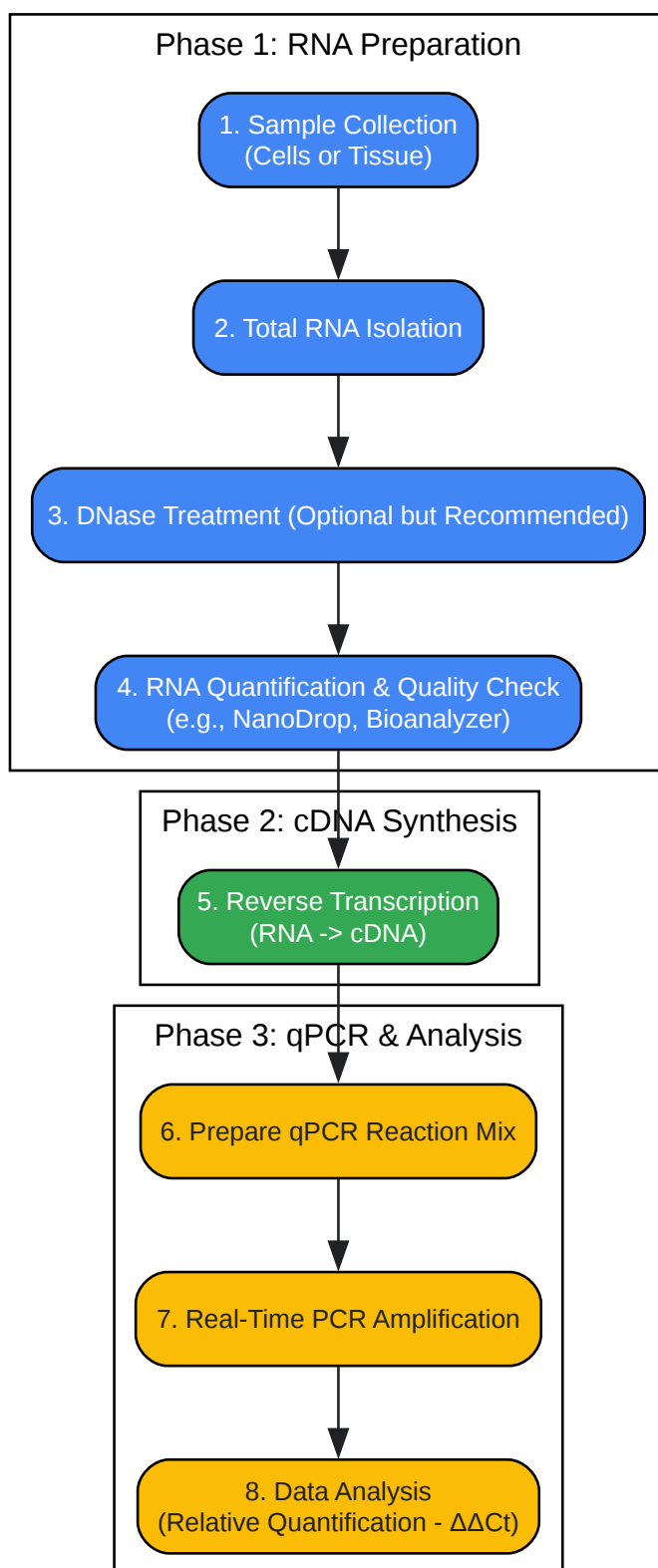
Quantitative real-time reverse transcription PCR (qRT-PCR) is a highly sensitive and specific method for the precise quantification of mRNA levels.[5][6] This application note provides a detailed protocol for measuring the mRNA expression of ChemR23 in various biological samples, a crucial step in understanding its regulation under different physiological and pathological conditions.[5]

ChemR23 Signaling Pathway Overview

ChemR23 is a versatile receptor whose activation can lead to either pro-inflammatory or pro-resolving outcomes depending on the ligand.[2] The binding of its primary ligand, chemerin, to ChemR23 activates a Gi protein-coupled pathway.[3] This activation leads to the inhibition of

adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[7] Concurrently, the signaling cascade triggers an increase in intracellular calcium (Ca^{2+}) release and the phosphorylation of mitogen-activated protein kinases (MAPKs) such as ERK1/2.[4][8] These downstream events ultimately influence cellular responses, including chemotaxis of immune cells to inflammatory sites.[4][8]





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References

- 1. researchgate.net [researchgate.net]
- 2. Frontiers | ChemR23 activation reprograms macrophages toward a less inflammatory phenotype and dampens carcinoma progression [frontiersin.org]
- 3. AbbVie Explores New Target ChemR23 for the Treatment of Chronic Inflammation [synapse.patsnap.com]
- 4. ChemR23: An Orphan Adopted: R&D Systems [rndsystems.com]
- 5. Quantification of GPCR mRNA using real-time RT-PCR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Quantification of GPCR mRNA Using Real-Time RT-PCR | Springer Nature Experiments [experiments.springernature.com]
- 7. creative-diagnostics.com [creative-diagnostics.com]
- 8. Chemerin/ChemR23 pathway: a system beyond chemokines - PMC [pmc.ncbi.nlm.nih.gov]
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